

N,N-dimethylethylamine CAS number and synonyms

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Compound of Interest

Compound Name: *N,N-dimethylethylamine*

Cat. No.: *B1200065*

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An In-depth Technical Guide to N,N-Dimethylethylamine

N,N-Dimethylethylamine, a versatile tertiary amine, serves as a crucial component in a multitude of industrial applications. This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and significant roles in various manufacturing processes, with a particular focus on its function as a catalyst.

Chemical Identity and Synonyms

N,N-Dimethylethylamine is an organic compound with the chemical formula C4H11N.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is a colorless to pale yellow, volatile liquid with a characteristic strong, fishy, or ammonia-like odor.[\[2\]](#)[\[4\]](#)[\[5\]](#)

The primary identifier for this compound is its CAS (Chemical Abstracts Service) number:

- CAS Number: 598-56-1[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

It is also known by several synonyms in scientific literature and industrial contexts:

- N,N-Dimethylethanamine[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Dimethylethylamine[\[1\]](#)[\[4\]](#)[\[6\]](#)
- N-Ethyldimethylamine[\[4\]](#)[\[6\]](#)[\[7\]](#)

- Ethyl(dimethyl)amine[2][3]
- DMEA[3][7]

Physicochemical and Safety Data

A summary of the key quantitative data for **N,N-Dimethylethylamine** is presented in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **N,N-Dimethylethylamine**

Property	Value
Molecular Formula	C4H11N[1][3][6][7]
Molecular Weight	73.14 g/mol [1][2][4][7]
Appearance	Clear, colorless to light yellow liquid[1][2][4]
Density	0.675 g/mL at 25 °C[1][2][4]
Boiling Point	36-38 °C[1][2][4]
Melting Point	-140 °C[2][4]
Flash Point	-28 °C (-18.4 °F) (closed cup)[8][9]
Refractive Index	n20/D 1.372[1][4]
Vapor Pressure	527 hPa at 20 °C[9]
pKa (conjugate acid)	10.16 (in H2O)[3]
Water Solubility	Soluble[4][5]

Table 2: Safety and Hazard Information

Parameter	Value
Explosive Limits	0.9-11.2% (v/v) [4] [9]
Autoignition Temperature	190 °C [9]
GHS Hazard Statements	H225, H302, H314, H332 [3] [8]
GHS Signal Word	Danger [3] [8]
Storage Class	3 (Flammable liquids) [8] [9]

Experimental Protocols

Synthesis of N,N-Dimethylethylamine via Reductive Amination of N,N-Dimethylacetamide

This method involves the catalytic hydrogenation of N,N-Dimethylacetamide in the presence of an auxiliary amine.

Materials:

- N,N-Dimethylacetamide
- Dimethylamine (DMA)
- Hydrogen (H₂) gas
- Copper-based catalyst (e.g., Cu0203 Engelhard)
- Fixed bed reactor
- Gas chromatograph (GC) for analysis

Procedure:

- Prepare a mixture of N,N-Dimethylacetamide, Dimethylamine (DMA), and Hydrogen (H₂) with a molar composition of 1:3:30 (amide:auxiliary amine:H₂).
- Pack a fixed bed reactor with 5 g of the copper-based catalyst.

- Preheat the reactant mixture and introduce it continuously to the catalyst bed at a rate of 2 g of amide per hour.
- Maintain the reactor temperature at 250 °C and operate at a pressure of 10 bars.
- Continuously monitor the product stream at the reactor outlet using an on-line GC to analyze the composition.
- The expected product composition (by area%) is approximately 96.1% **N,N-Dimethylethylamine**, 2.8% N,N-Dimethylamine, and 0.8% Diethylamine.[\[10\]](#)

Application as a Catalyst in Foundry Sand Core Production (Cold-Box Process)

N,N-Dimethylethylamine is used as a gaseous catalyst to cure a polyurethane binder in the cold-box process for manufacturing sand cores.

Materials:

- Silica sand (or other aggregate like olivine, zircon)
- Polyurethane binder system (typically a two-part system: a phenolic resin and an isocyanate resin)
- Gaseous **N,N-Dimethylethylamine** (curing catalyst)
- Core box (mold for the core)
- Gassing apparatus to deliver the catalyst

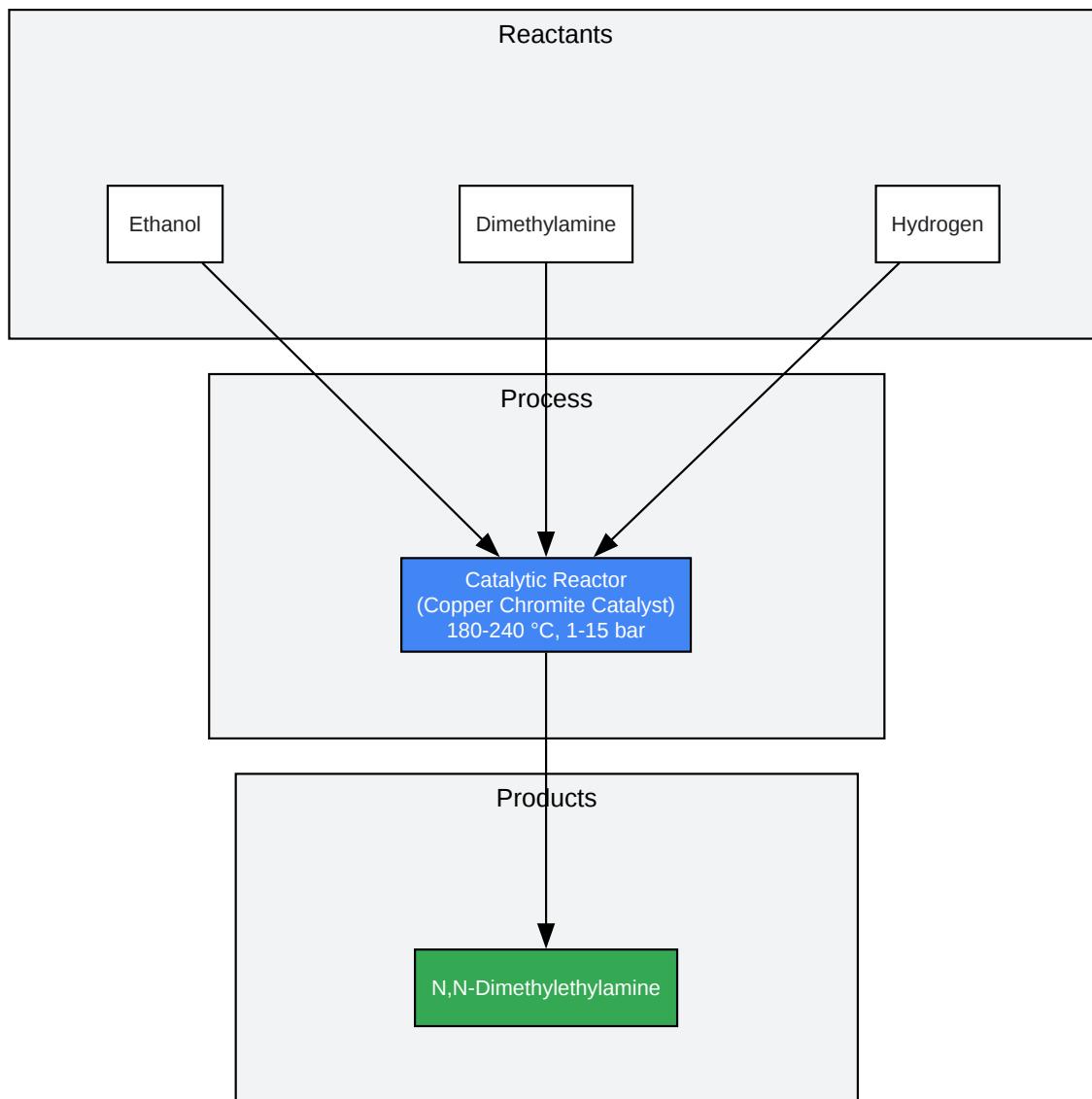
Procedure:

- Prepare the foundry mix by thoroughly mixing the silica sand with the two parts of the polyurethane binder. The binder loading is typically around 1.05 wt.% based on the total weight of the sand.[\[1\]](#)
- Blow the sand-binder mixture into the core box, ensuring it is filled completely and compacted to form the desired shape.

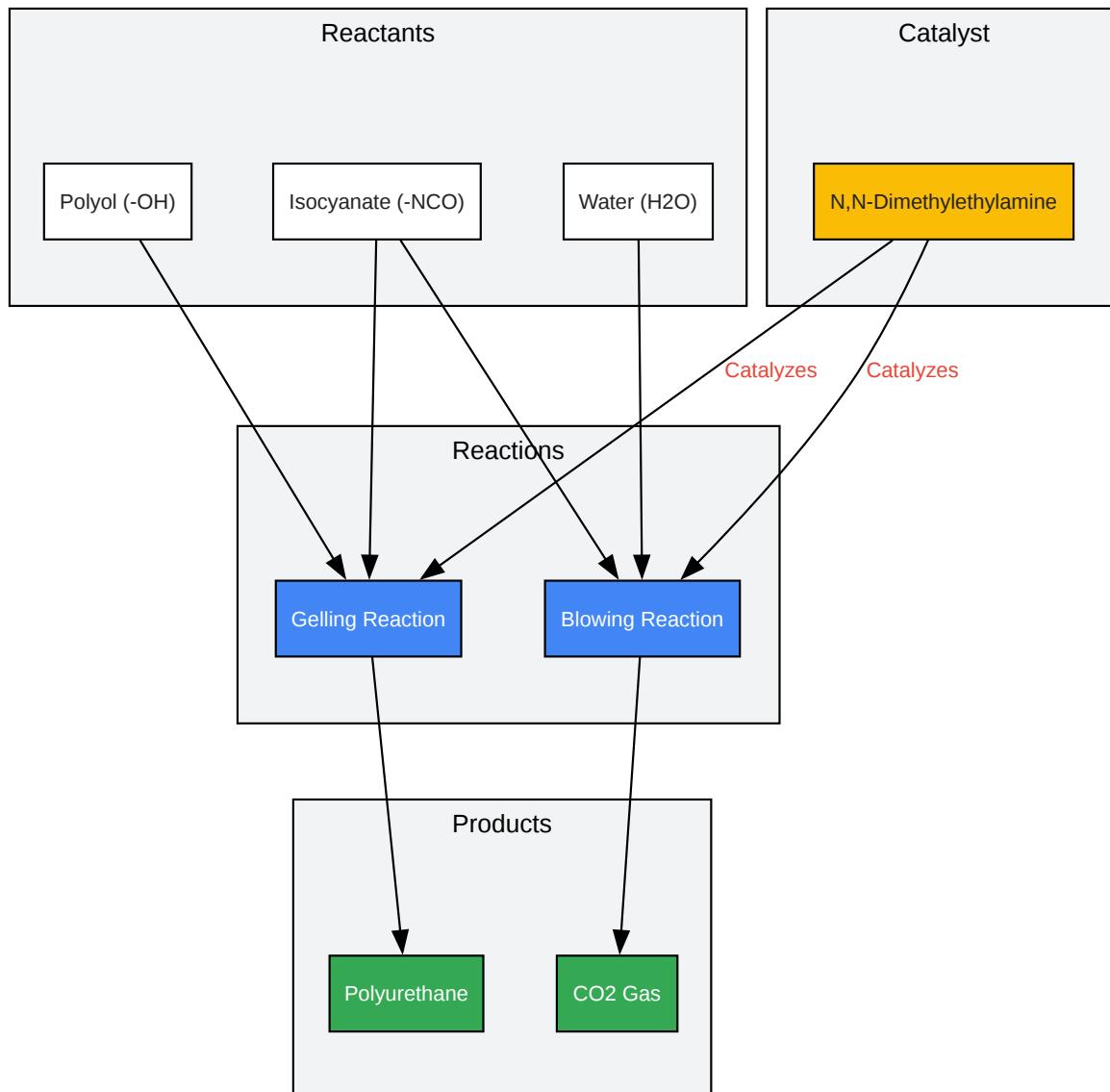
- Introduce gaseous **N,N-Dimethylethylamine** into the core box. The amine catalyst is carried by a high-pressure gas (e.g., compressed air).
- The **N,N-Dimethylethylamine** permeates the sand mix and catalyzes the polymerization reaction between the phenolic resin and the isocyanate, causing the binder to harden and cure the core.
- After the gassing stage, purge the core box with compressed air to remove any residual amine catalyst.
- Once the core is fully cured and purged, it can be ejected from the core box.

Visualized Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key processes and relationships involving **N,N-Dimethylethylamine**.







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